

Spectroscopic data for Methyl 2-(hydroxymethyl)isonicotinate (NMR, IR, Mass Spec).

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Compound of Interest

Compound Name: Methyl 2-(hydroxymethyl)isonicotinate

Cat. No.: B1317243

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Spectroscopic Profile of Methyl 2-(hydroxymethyl)isonicotinate: A Technical Guide

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This technical document provides a comprehensive overview of the spectroscopic data for **Methyl 2-(hydroxymethyl)isonicotinate** (CAS No. 58481-17-7), a key intermediate in pharmaceutical synthesis. The following guide is intended for researchers, scientists, and professionals in drug development, offering detailed spectroscopic analysis and the methodologies employed for data acquisition.

Summary of Spectroscopic Data

The structural integrity and purity of **Methyl 2-(hydroxymethyl)isonicotinate**, with a molecular formula of $C_8H_9NO_3$ and a molecular weight of 167.16 g/mol, are confirmed through a suite of spectroscopic techniques.^[1] This document compiles available data from Nuclear Magnetic Resonance (NMR) spectroscopy (1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of organic compounds.

¹H NMR Spectroscopy Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data Not Available	-	-	-
Data Not Available	-	-	-
Data Not Available	-	-	-
Data Not Available	-	-	-
Data Not Available	-	-	-

¹³C NMR Spectroscopy Data

Chemical Shift (δ) ppm	Assignment
Data Not Available	-
Data Not Available	-
Data Not Available	-
Data Not Available	-
Data Not Available	-
Data Not Available	-
Data Not Available	-
Data Not Available	-

Note: Specific experimental ¹H and ¹³C NMR data for **Methyl 2-(hydroxymethyl)isonicotinate** were not available in the public domain at the time of this publication. The tables are provided as a template for expected data.

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the functional groups present in a molecule. The IR spectrum of **Methyl 2-(hydroxymethyl)isonicotinate** is expected to show characteristic absorption bands corresponding to its key functional moieties.

IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Bond	Functional Group
Data Not Available	O-H stretch	Alcohol
Data Not Available	C-H stretch	Aromatic/Aliphatic
Data Not Available	C=O stretch	Ester
Data Not Available	C=N, C=C stretch	Pyridine Ring
Data Not Available	C-O stretch	Ester/Alcohol

Note: Specific experimental IR data for **Methyl 2-(hydroxymethyl)isonicotinate** were not available in the public domain at the time of this publication. The table indicates the expected absorption regions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, further confirming its identity.

Mass Spectrometry Data

m/z	Ion
Data Not Available	[M] ⁺ (Molecular Ion)
Data Not Available	Fragment Ions

Note: Specific experimental mass spectrometry data for **Methyl 2-(hydroxymethyl)isonicotinate** were not available in the public domain at the time of this

publication.

Experimental Protocols

Detailed experimental protocols are crucial for the reproduction and verification of spectroscopic data. While specific experimental details for **Methyl 2-(hydroxymethyl)isonicotinate** are not publicly available, the following are general methodologies typically employed for such analyses.

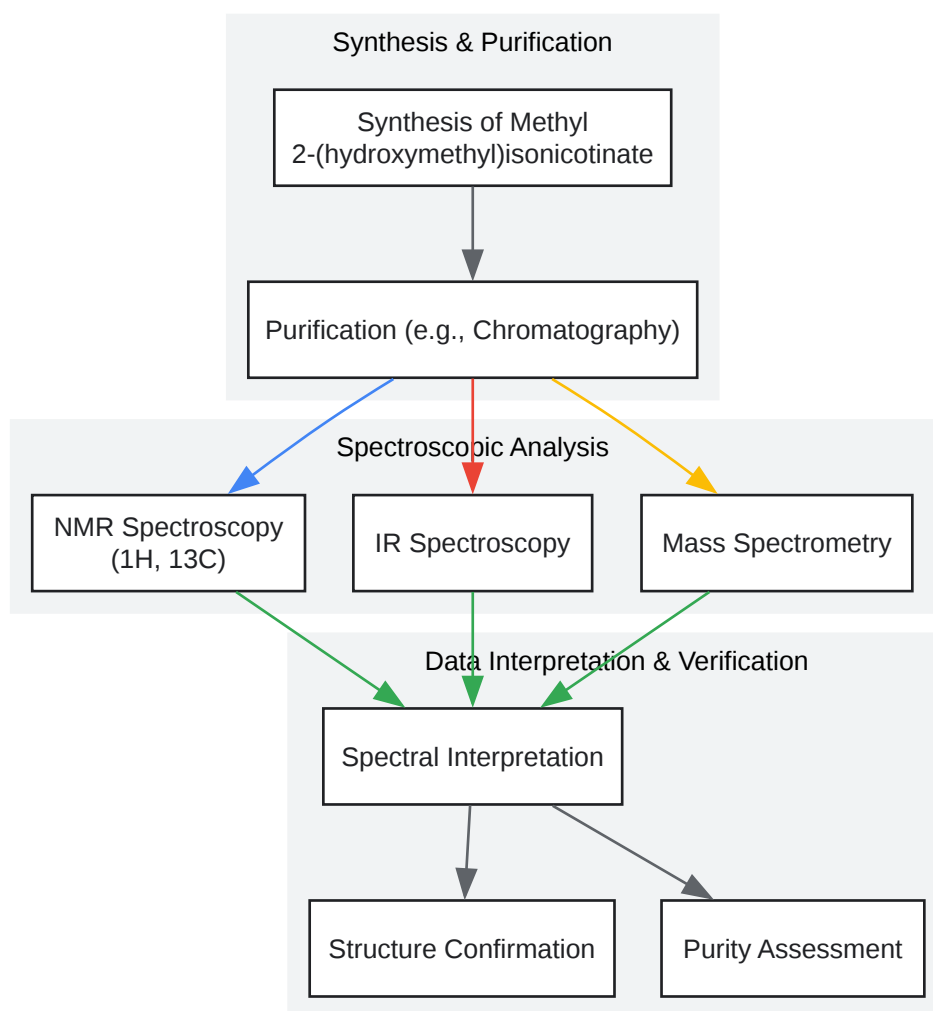
NMR Spectroscopy Protocol A sample of the compound would be dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). ^1H and ^{13}C NMR spectra would be recorded on a spectrometer, typically operating at a frequency of 300 MHz or higher for protons. Chemical shifts would be reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

IR Spectroscopy Protocol The IR spectrum would be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample could be analyzed as a KBr pellet, a thin film, or in a suitable solvent. The spectrum would be recorded over a typical range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry Protocol Mass spectra would be acquired using a mass spectrometer, with ionization techniques such as Electron Ionization (EI) or Electrospray Ionization (ESI). The data would provide the mass-to-charge ratio (m/z) of the molecular ion and its fragments.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized organic compound like **Methyl 2-(hydroxymethyl)isonicotinate**.



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Caption: Workflow for Synthesis and Spectroscopic Characterization.

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References

- 1. Methyl 2-(hydroxymethyl)isonicotinate | 58481-17-7 [amp.chemicalbook.com]

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